4-Chloro-3-methylbut-2-en-1-ol CAS number and properties

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Compound of Interest	
Compound Name:	*4-Chloro-3-methylbut-2-en-1-ol*
CAS No.:	*53170-97-1*
Cat. No.:	*B15829145*

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Technical Guide: 4-Chloro-3-methylbut-2-en-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-3-methylbut-2-en-1-ol**, a halogenated allylic alcohol. It covers its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and safety information. This document is intended to serve as a valuable resource for professionals in organic synthesis and medicinal chemistry.

Chemical Identity and Properties

4-Chloro-3-methylbut-2-en-1-ol is a bifunctional organic molecule containing both a chloroalkene and a primary alcohol functional group. These features make it a versatile building block in organic synthesis.

CAS Numbers: 53170-97-1, 2873-92-9.[1] (Note: Both CAS numbers are referenced in chemical databases for this compound, potentially referring to different isomeric forms or mixtures).

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Molecular Structure:

Physicochemical Properties

Quantitative experimental data for properties such as boiling point, melting point, and density are not readily available in publicly accessible literature. The data presented below are computed values from chemical databases and should be used as estimates.

Property	Value	Source
Molecular Formula	C_5H_9ClO	[2][3]
Molecular Weight	120.579 g/mol	[2][3]
LogP (Octanol-Water Partition Coefficient)	1.16380	[2][3]
Polar Surface Area (PSA)	20.23 Å²	[2][3]
IUPAC Name	4-chloro-3-methylbut-2-en-1-ol	[1]
Canonical SMILES	CC(=CCO)CCl	[1]
InChI Key	QZYCIZBUCPJIGT-UHFFFAOYSA-N	[1]

Synthesis Protocols

The synthesis of **4-Chloro-3-methylbut-2-en-1-ol**, particularly the (E)-isomer, can be effectively achieved through the reduction of the corresponding α,β-unsaturated ester.

Synthesis of (E)-4-Chloro-3-methylbut-2-en-1-ol via Ester Reduction

This protocol describes the reduction of (E)-ethyl 4-chloro-3-methylbut-2-enoate using diisobutylaluminium hydride (DIBAL-H), which is known to efficiently reduce α,β-unsaturated esters to their corresponding allylic alcohols.[3][4] This method has a reported yield of 87%.[3]

Reaction Scheme:

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(E)-ethyl 4-chloro-3-methylbut-2-enoate → (E)-**4-chloro-3-methylbut-2-en-1-ol**

Materials and Reagents:

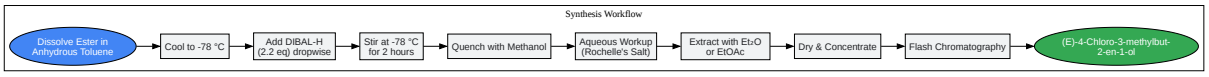
- (E)-ethyl 4-chloro-3-methylbut-2-enoate
- Diisobutylaluminium hydride (DIBAL-H), 1.0 M solution in toluene
- Anhydrous Toluene
- Methanol
- Saturated aqueous solution of Rochelle's salt (potassium sodium tartrate)
- Diethyl ether or Ethyl acetate
- Anhydrous magnesium sulfate ($MgSO_4$)
- Argon or Nitrogen gas (for inert atmosphere)

Experimental Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, a dropping funnel, and an argon/nitrogen inlet is charged with (E)-ethyl 4-chloro-3-methylbut-2-enoate (1.0 equivalent). Anhydrous toluene is added to dissolve the ester.
- Cooling: The reaction flask is cooled to -78 °C using a dry ice/acetone bath.
- Addition of Reducing Agent: A 1.0 M solution of DIBAL-H in toluene (2.2 equivalents) is added dropwise to the stirred solution via the dropping funnel, ensuring the internal temperature is maintained below -70 °C.
- Reaction Monitoring: The reaction is stirred at -78 °C for 2 hours.[3] Progress can be monitored by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., Hexane:Ethyl Acetate).

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- Quenching: Upon completion, the reaction is quenched by the slow, dropwise addition of methanol at -78 °C to consume excess DIBAL-H. The mixture is then allowed to warm to room temperature.
- Workup: A saturated aqueous solution of Rochelle's salt is added, and the mixture is stirred vigorously until two clear layers are formed. The aqueous layer is extracted three times with diethyl ether or ethyl acetate.
- Purification: The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be further purified by flash column chromatography on silica gel.



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Synthetic workflow for **4-Chloro-3-methylbut-2-en-1-ol**.

Analytical Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method for the analysis of volatile compounds like **4-Chloro-3-methylbut-2-en-1-ol**. Due to the presence of a primary alcohol, peak tailing may occur. Derivatization can be employed to improve chromatographic peak shape.

GC-MS Analysis with Silylation

This protocol outlines a general method for the analysis of the target compound, incorporating a derivatization step to improve analytical performance.

Materials and Reagents:

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- Sample containing **4-Chloro-3-methylbut-2-en-1-ol**
- Anhydrous solvent (e.g., Dichloromethane or Acetonitrile)
- Silylating reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Internal Standard (e.g., 1-dodecanol)
- GC vials with inserts and caps

Experimental Procedure:

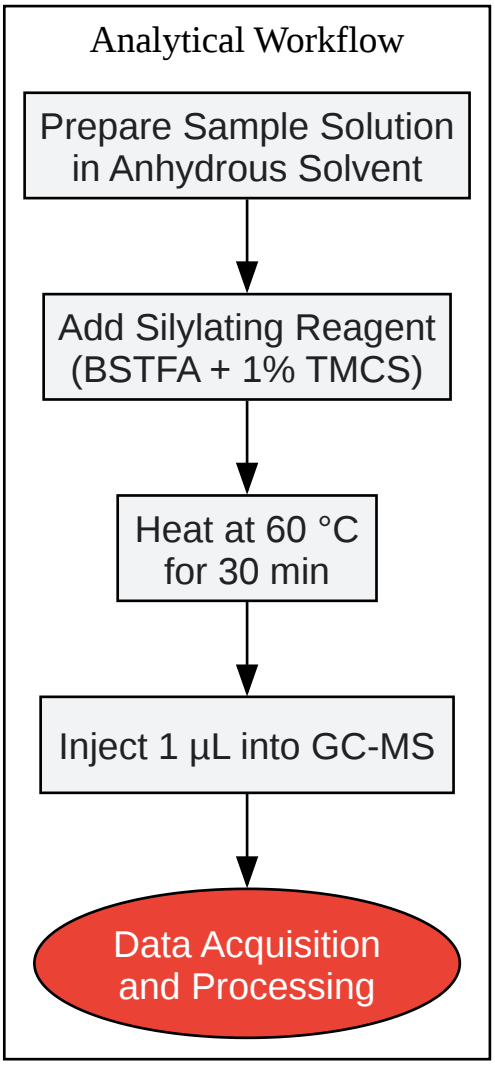
- Sample Preparation: Prepare a stock solution of the sample in the anhydrous solvent. Create a calibration standard by dissolving a known quantity of purified **4-Chloro-3-methylbut-2-en-1-ol** and the internal standard in the same solvent.
- Derivatization: In a GC vial, combine 100 µL of the sample or standard solution with 100 µL of BSTFA (+1% TMCS).
- Reaction: Cap the vial tightly and heat at 60 °C for 30 minutes to ensure complete silylation of the alcohol group.
- GC-MS Analysis: After cooling to room temperature, inject 1 µL of the derivatized sample into the GC-MS system.

Instrumental Conditions (Typical):

- GC Column: A mid-polarity capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
- Inlet Temperature: 250 °C.
- Carrier Gas: Helium, constant flow rate of 1.0 mL/min.
- Oven Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C, and hold for 5 minutes.

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- MS Transfer Line: 280 °C.
- Ion Source: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.



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GC-MS analytical workflow with derivatization.

Safety and Handling

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4-Chloro-3-methylbut-2-en-1-ol is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated fume hood.

GHS Hazard Statements:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves/eye protection/face protection.
- If swallowed, call a poison center or doctor if you feel unwell.
- If on skin, wash with plenty of water.
- If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Applications in Research and Development

As a functionalized building block, **4-Chloro-3-methylbut-2-en-1-ol** holds potential as an intermediate in the synthesis of more complex molecules. The allylic alcohol moiety can be oxidized to an aldehyde or carboxylic acid, or undergo substitution reactions. The vinyl chloride can participate in various coupling reactions. While specific applications in drug development

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are not widely documented, its structure is reminiscent of isoprenoid precursors, suggesting potential utility in the synthesis of natural products and their analogs. For instance, related chloro-butenyl structures are used in the synthesis of carotenoids.

Disclaimer: This guide is intended for informational purposes for qualified professionals. All experimental work should be conducted with appropriate safety precautions and after consulting primary literature.

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